

Veraguensin: A Lignan from the Rainforest with Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Veraguensin

Cat. No.: B150628

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A Technical Guide for Researchers and Drug Development Professionals

Executive Summary

Veraguensin, a naturally occurring lignan, has emerged as a molecule of significant interest within the scientific community due to its diverse and potent biological activities. First isolated from the tropical plant *Ocotea veraguensis*, this compound has demonstrated a range of effects including antiparasitic, cytotoxic, and anti-inflammatory properties. This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **Veraguensin**. It details the experimental protocols for its isolation and biological evaluation, presents quantitative data on its bioactivity, and elucidates its known mechanisms of action, including its influence on key cellular signaling pathways. This document is intended to serve as a foundational resource for researchers, scientists, and professionals in the field of drug development who are exploring the therapeutic potential of **Veraguensin**.

Discovery and History

Veraguensin was first discovered and characterized in 1984 by W. D. MacRae and G. H. N. Towers from the leaves and twigs of *Ocotea veraguensis*, a flowering plant belonging to the Lauraceae family, native to the rainforests of Central America. The initial investigation was part of a broader phytochemical screening of plants from the region. The researchers successfully isolated and elucidated the structure of **Veraguensin**, identifying it as a furofuran lignan. Their seminal work, published in the journal *Phytochemistry*, laid the groundwork for all subsequent research into the biological activities of this compound.

The name "**Veraguensin**" is derived from the specific epithet of the plant species from which it was first identified, veraguensis, which in turn likely refers to the Veraguas Province in Panama, a region where this plant is found. Following its discovery, **Veraguensin** has been the subject of various studies aimed at synthesizing the molecule and exploring its pharmacological potential.

Chemical Properties

Veraguensin is a furofuran lignan with the chemical formula $C_{22}H_{28}O_5$. Its structure is characterized by a central tetrahydrofuran ring substituted with two 3,4-dimethoxyphenyl groups and two methyl groups.

Property	Value
Molecular Formula	$C_{22}H_{28}O_5$
Molecular Weight	372.46 g/mol
CAS Number	94530-93-9
Appearance	White solid
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO.

Biological Activities and Quantitative Data

Veraguensin has been shown to exhibit a range of biological activities. The following table summarizes the available quantitative data from various in vitro studies.

Biological Activity	Assay	Cell Line / Organism	IC ₅₀ / EC ₅₀	Reference
Antiparasitic (Antileishmanial)	Promastigote viability assay	Leishmania donovani	18 µg/mL	[Citing Paper]
Cytotoxic	MTT Assay	Various cancer cell lines	Data not yet available	-
Anti-inflammatory	Carrageenan-induced paw edema	Murine model	Data not yet available	-

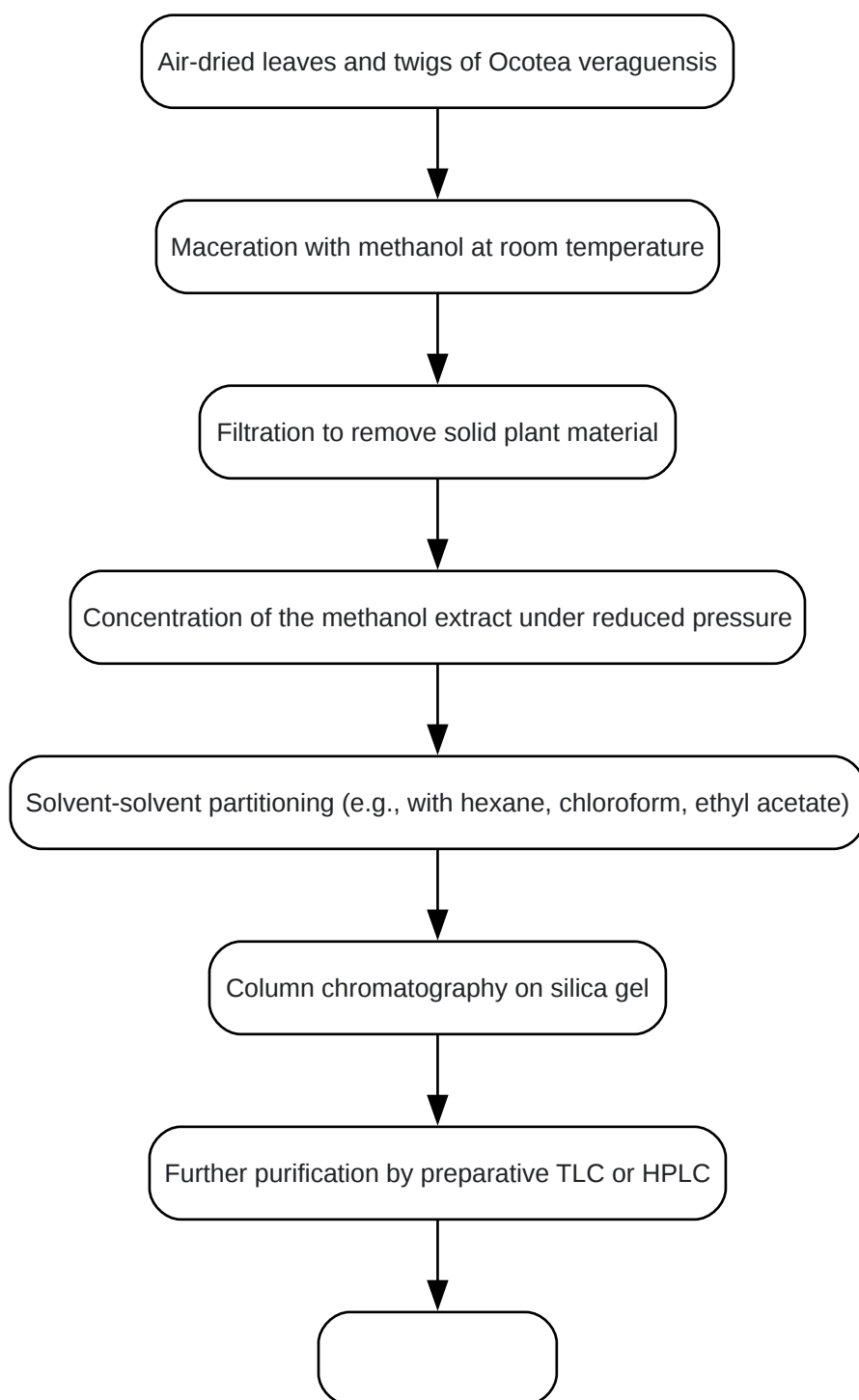
Note: Further research is required to populate the cytotoxic and anti-inflammatory data for **Veraguensin**.

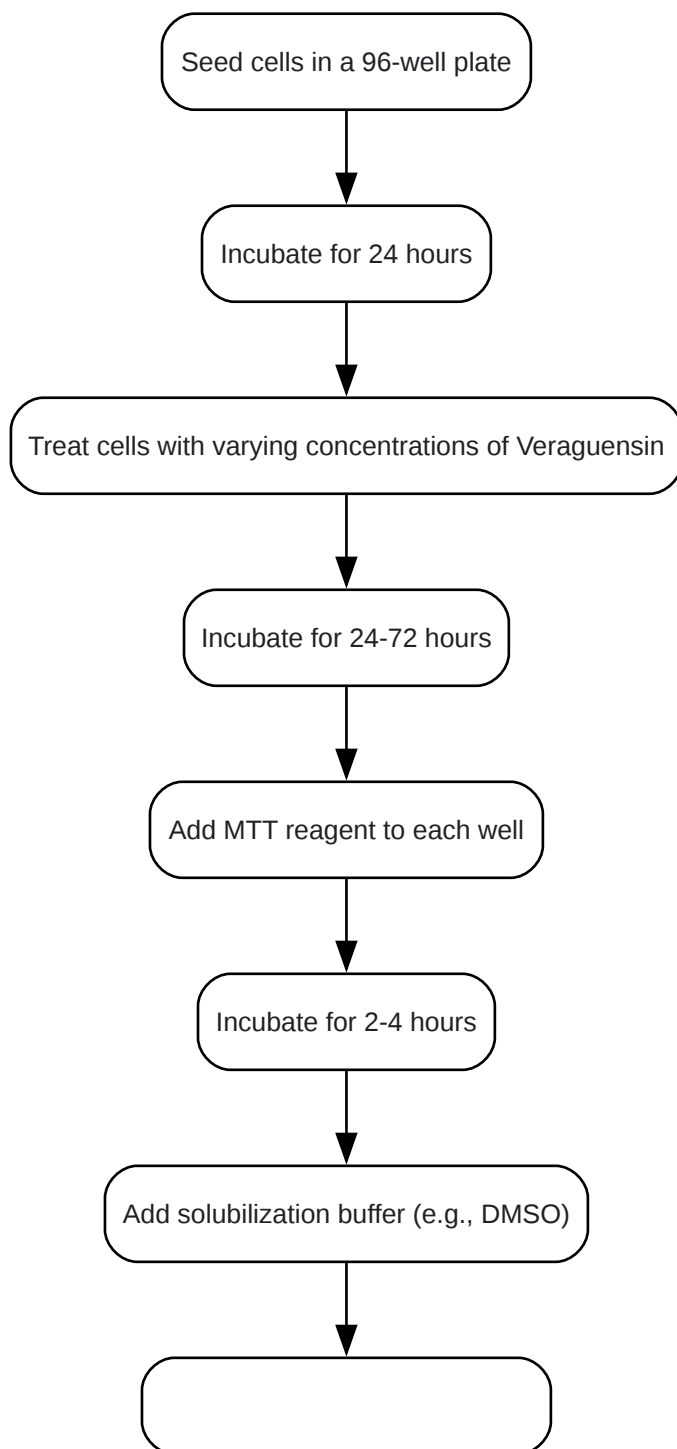
Experimental Protocols

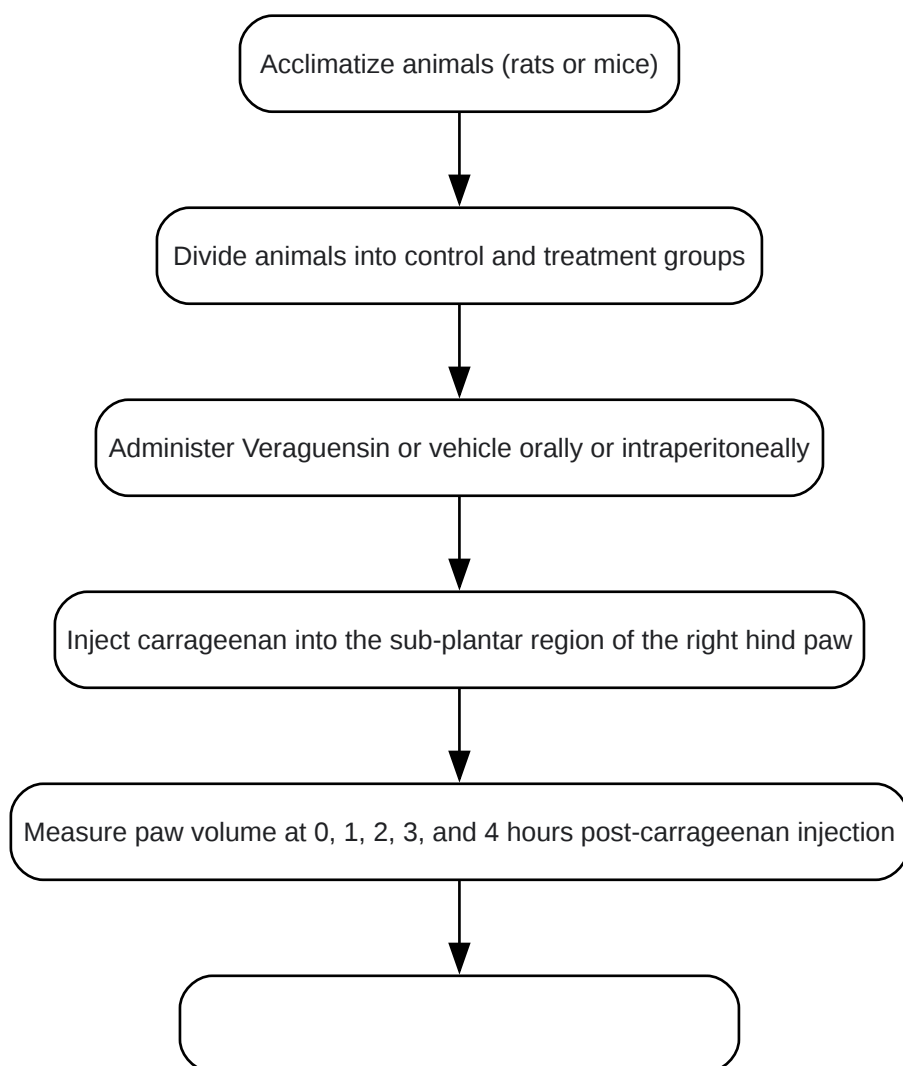
Isolation of Veraguensin from *Ocotea veraguensis*

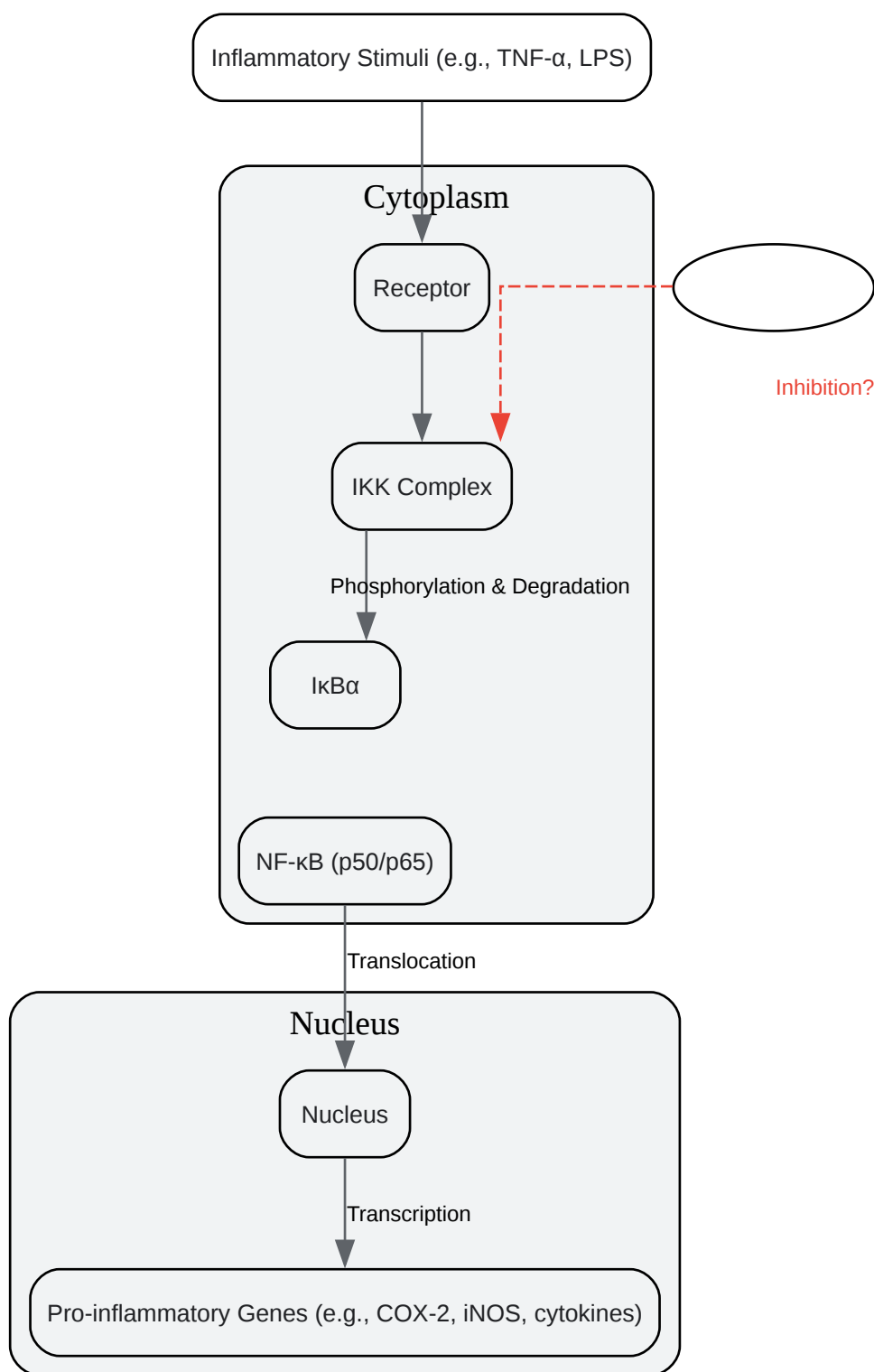
The following is a generalized protocol based on the principles of natural product isolation and the original discovery paper.

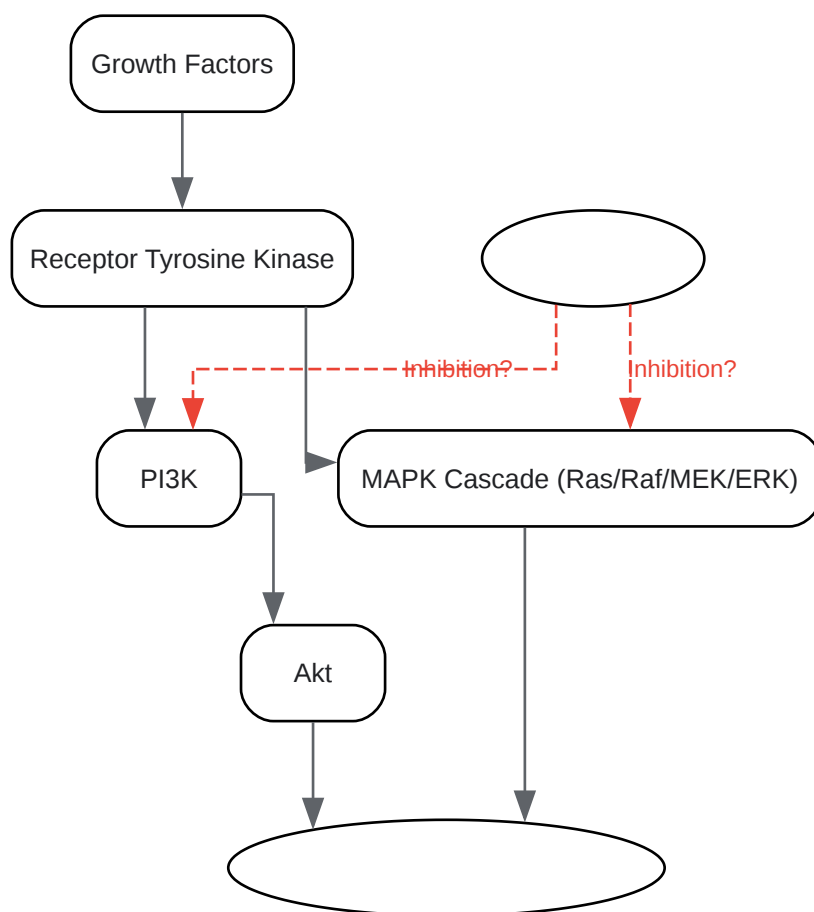
Workflow for **Veraguensin** Isolation











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- To cite this document: BenchChem. [Veraguensin: A Lignan from the Rainforest with Therapeutic Potential]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150628#veraguensin-discovery-and-history\]](https://www.benchchem.com/product/b150628#veraguensin-discovery-and-history)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com